Precision Synthesis of 4-Chloro-5-methoxy-7-aza-2-oxindole

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Compound of Interest

Compound Name:	*4-Chloro-5-methoxy-7-aza-2-oxindole*
CAS No.:	*1190322-44-1*
Cat. No.:	*B1430875*

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Executive Summary & Retrosynthetic Logic

The synthesis challenges lie in the specific substitution pattern: a chlorine atom at C4 and a methoxy group at C5 of the 7-azaindole core. Direct electrophilic halogenation of 7-azaindoles typically occurs at C3 (pyrrole ring) or C5 (if C3 is blocked).[1] Therefore, the C4-chlorine must be introduced via N-oxide activation, leveraging the para-directing effect of the N-oxide relative to the pyridine nitrogen, reinforced by the ortho-directing influence of the C5-methoxy group.

Retrosynthetic Pathway:

- Target: **4-Chloro-5-methoxy-7-aza-2-oxindole**.
- Precursor: 4-Chloro-5-methoxy-7-azaindole.[2]
- Key Intermediate: 5-Methoxy-7-azaindole-7-oxide.
- Starting Material: 5-Methoxy-7-azaindole (commercially available or synthesized via Sonogashira coupling of 2-amino-3-iodo-5-methoxypyridine).

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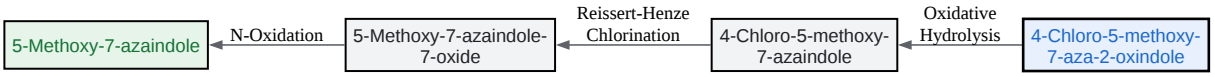

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Figure 1: Retrosynthetic disconnection showing the N-oxide activation strategy.[1]

Phase 1: Synthesis of the 4-Chloro Core

This phase establishes the 4,5-disubstituted 7-azaindole framework. The starting material, 5-methoxy-7-azaindole, is oxidized to its N-oxide, which activates the C4 position for nucleophilic attack by chloride ions during the rearrangement.

Protocol 1.1: N-Oxidation

Objective: Selective oxidation of the pyridine nitrogen (N7) without affecting the pyrrole nitrogen (N1).[1]

- Reagents: 5-Methoxy-7-azaindole (1.0 eq), m-Chloroperoxybenzoic acid (m-CPBA, 77%, 1.2 eq), 1,2-Dimethoxyethane (DME).
- Conditions: 0°C to Room Temperature (RT), 4 hours.[1]

Step-by-Step Workflow:

- Dissolve 5-methoxy-7-azaindole in DME (10 mL/g) and cool to 0°C under N_2 atmosphere.
- Add m-CPBA portion-wise over 30 minutes to control exotherm.
- Allow the mixture to warm to RT and stir for 4 hours. Monitor by TLC (Formation of a polar, UV-active spot).[1]
- Workup: Cool the mixture to 0°C. Filter the precipitated solid (often the m-CBA salt of the N-oxide). Wash the cake with cold ether.
- Free Base Release: Suspend the solid in saturated aqueous $NaHCO_3$ and extract with EtOAc/THF (3:1). Dry organics over Na_2SO_4 and concentrate.

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- Yield Expectation: 85–92% as a tan solid.

Protocol 1.2: Regioselective Chlorination (Reissert-Henze)

Objective: Introduction of chlorine at C4 via rearrangement of the N-oxide.

- Reagents: 5-Methoxy-7-azaindole-7-oxide (1.0 eq), Phosphorus Oxychloride ($POCl_3$, 5.0 eq), Diisopropylethylamine (DIPEA, 2.0 eq, optional catalyst).
- Conditions: 80°C, 12 hours.

Step-by-Step Workflow:

- Suspend the N-oxide in neat $POCl_3$ (approx. 5 mL/g). Caution: $POCl_3$ is corrosive and reacts violently with water.
- Add DIPEA dropwise (optional, but enhances yield by scavenging acid).[1]
- Heat the mixture to 80°C. The suspension will solubilize as the reaction proceeds.
- Quench: Cool to RT. Slowly pour the reaction mixture into crushed ice/water with vigorous stirring. Maintain temperature <20°C.
- Neutralization: Adjust pH to ~9 using 50% NaOH or solid Na_2CO_3.
- Isolation: Extract with EtOAc (3x). Wash combined organics with brine, dry over $MgSO_4$, and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient). The 4-chloro isomer is typically less polar than the starting N-oxide.
- Yield Expectation: 60–75%.

Phase 2: Functionalization to the Oxindole

Direct oxidation of azaindoles to oxindoles is difficult. The most robust method involves a "one-pot" bromination-hydrolysis-reduction sequence, often referred to as the Marfat method

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modification.

Protocol 2.1: Oxidative Bromination

Objective: Conversion of the azaindole to the 3,3-dibromo-2-oxindole intermediate.

- Reagents: 4-Chloro-5-methoxy-7-azaindole (1.0 eq), Pyridinium Tribromide ($PyBr_3$, 3.0 eq) OR NBS (3.0 eq), tert-Butanol (t-BuOH), Water.
- Conditions: RT, 3–5 hours.

Step-by-Step Workflow:

- Dissolve the 4-chloro-5-methoxy-7-azaindole in a mixture of t-BuOH and H_2O (10:1 ratio).
- Add Pyridinium Tribromide portion-wise at RT. The solution will turn orange/red.
- Stir for 3 hours. The reaction generates the 3,3-dibromo-oxindole species in situ.
- Note: Do not isolate the dibromo species if unstable; proceed directly to reduction (Protocol 2.2) or perform a partial workup.[1]
- Partial Workup (if isolating): Dilute with water and extract with EtOAc.[1][3] The product is the 3,3-dibromo-4-chloro-5-methoxy-1,3-dihydro-2H-pyrrolo[2,3-b]pyridin-2-one.

Protocol 2.2: Reductive Dehalogenation

Objective: Removal of the gem-dibromides to yield the final oxindole.

- Reagents: Zinc dust (Zn, 10.0 eq), Acetic Acid (AcOH), Methanol (MeOH).[1]
- Conditions: RT to 40°C, 2 hours.[4]

Step-by-Step Workflow:

- Dissolve the crude 3,3-dibromo intermediate in AcOH/MeOH (1:1).
- Add activated Zinc dust in portions. Exotherm possible.

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- Stir vigorously at RT for 2 hours. The color usually fades from orange to pale yellow/colorless.
- Filtration: Filter through a pad of Celite to remove zinc residues. Wash the pad with MeOH.
- Concentration: Evaporate solvents under reduced pressure.
- Final Purification: Recrystallize from Ethanol/Water or purify via column chromatography (DCM/MeOH 95:5).
- Final Yield: 50–65% (over 2 steps).

Process Visualization

The following diagram illustrates the complete reaction flux, including reagents and key intermediates.

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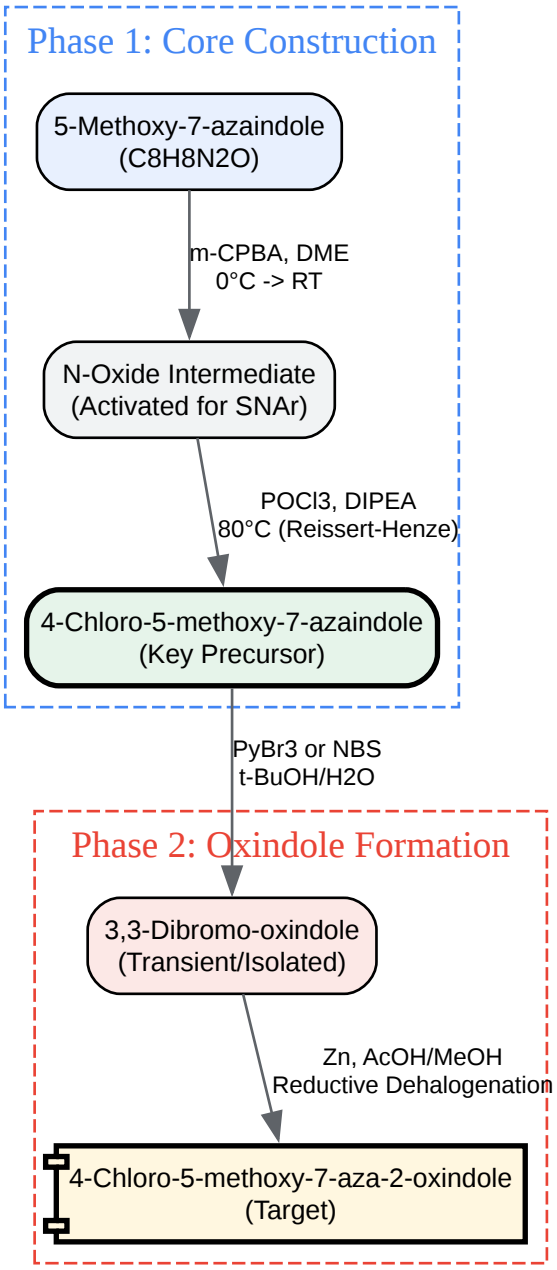

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Figure 2: Complete synthetic workflow for **4-Chloro-5-methoxy-7-aza-2-oxindole**.

Data Summary & Quality Control

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Parameter	Specification	Validation Method
Appearance	Off-white to pale yellow solid	Visual Inspection
Purity	>98%	HPLC (254 nm)
Identity (NMR)	^{1}H NMR (DMSO-d_6): δ 11.2 (s, 1H, NH), 8.1 (s, 1H, H-6), 3.8 (s, 3H, OMe), 3.6 (s, 2H, CH_2). [1]	^{1}H NMR (400 MHz)
Mass Spec	$[M+H]^+$ = 199.02 (approx)	LC-MS (ESI)
Key Impurity	6-Chloro isomer (from non-selective $POCl_3$ attack)	Regioisomer check via NMR

Troubleshooting Guide

- Low Yield in Step 2 (Chlorination): Ensure the N-oxide is dry before adding $POCl_3$. Water consumes the reagent and generates phosphoric acid, which can hydrolyze the methoxy group.
- Incomplete Bromination: If the reaction stalls at the 3-monobromo stage, add more $PyBr_3$ and increase temperature to 40°C.
- Over-reduction: Zinc reduction is generally selective for C-Br bonds over C-Cl bonds in this scaffold. However, control the temperature (<40°C) to prevent dechlorination at C4.[1]

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  - Patent: CN102746295B. "Preparation method for 4-substituted-7-azaindole". (2012).[1][3][5][6]
  - Source: [1]
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- Journal: Song, J. J., et al.[7] "A Practical Synthesis of 7-Azaindole Derivatives." Journal of Organic Chemistry, 2002, 67(11), 3924–3926.[1]
- Context: Describes the N-oxide/POCl3 methodology for 4-chlorin
- Source: [1]

- Synthesis of Oxindoles via 3,3-Dibromo Intermediates
  - Journal: Marfat, A., & Carta, M. P. "Novel synthesis of oxindoles from indoles." Tetrahedron Letters, 1987, 28(35), 4027-4030.
  - Context: Establishes the PyBr3/Zn reduction protocol.
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  - Review: "The Reissert-Henze Reaction: A Review." Organic Reactions.[3][4][5][6][7][8][9][10][11][12]
  - Context: Explains the regioselectivity of N-oxide rearrangements.

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